

# Technical Support Center: Optimizing Selectivity with Bis(2-ethylhexyl) Sulfoxide (BESO)

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## Compound of Interest

Compound Name: *Bis(2-ethylhexyl) sulfoxide*

CAS No.: 82374-34-3

Cat. No.: B1598689

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Welcome to the technical support center for **bis(2-ethylhexyl) sulfoxide (BESO)**, a versatile neutral extractant. This guide is designed for researchers, scientists, and drug development professionals to provide in-depth technical guidance and troubleshooting solutions for minimizing the co-extraction of impurities during solvent extraction processes. By understanding the underlying chemical principles and experimental parameters, you can enhance the selectivity and efficiency of your separations.

## Frequently Asked Questions (FAQs)

### Q1: What is bis(2-ethylhexyl) sulfoxide (BESO) and what are its primary applications in solvent extraction?

**Bis(2-ethylhexyl) sulfoxide (BESO)** is a neutral organosulfur compound used as an extractant in solvent extraction, also known as liquid-liquid extraction. Its primary application lies in the selective extraction of precious metals, most notably palladium(II), from acidic aqueous solutions containing a complex mixture of other metals.<sup>[1]</sup> It is particularly valuable in hydrometallurgical processes for recycling spent catalysts and electronic waste.

## Q2: What is the mechanism of extraction with BESO?

BESO is a solvating extractant. The sulfur atom in the sulfoxide group acts as a soft donor atom, exhibiting a strong affinity for soft metal ions like palladium(II). The extraction proceeds via a solvation mechanism where the BESO molecules directly coordinate with the metal salt (e.g.,  $\text{Pd}(\text{NO}_3)_2$  or  $\text{PdCl}_2$ ) to form a neutral complex that is soluble in the organic phase. For instance, in nitrate media, the extracted species is predominantly a disolvated complex,  $\text{Pd}(\text{NO}_3)_2 \cdot 2\text{BESO}$ .<sup>[1]</sup>

## Q3: What are the most common impurities co-extracted with palladium when using BESO?

While BESO shows high selectivity for palladium, co-extraction of other metals can occur, depending on the composition of the feed solution and the extraction conditions. Common impurities in palladium-bearing solutions from spent catalysts include other platinum group metals (PGMs) like platinum (Pt) and rhodium (Rh), as well as base metals such as copper (Cu), nickel (Ni), iron (Fe), and zinc (Zn). The extent of co-extraction is influenced by factors like acidity and the concentration of the extractant.

## Q4: How does the aqueous phase acidity affect the extraction of palladium and the co-extraction of impurities?

The acidity of the aqueous phase is a critical parameter. For palladium extraction from nitric acid solutions, BESO demonstrates strong extraction ability over a wide acidity range, from approximately 8 M  $\text{HNO}_3$  down to a pH of 2.<sup>[1]</sup> In hydrochloric acid media, the extraction of palladium is also efficient. However, the extraction of base metals is generally favored at lower acidities. Therefore, maintaining a sufficiently high acid concentration can often minimize the co-extraction of many base metal impurities. For example, increasing the HCl concentration can decrease the extraction of certain competing metal ions.<sup>[2]</sup>

## Q5: What are suitable stripping agents to recover palladium from the loaded BESO organic phase?

Effective stripping, or back-extraction, is essential for recovering the target metal and regenerating the extractant for reuse. For palladium, stripping can be achieved using various reagents. A mixture of 2 M sodium carbonate and 0.5 M ammonia solution, or a sodium thiosulphate solution can effectively strip palladium from the loaded BESO.[1] In some processes involving similar extractants for precious metals, dilute solutions of thiourea in hydrochloric acid have also been used for stripping.[3]

## Troubleshooting Guide

This section addresses specific issues that may arise during solvent extraction with BESO and provides practical solutions.

### Problem 1: Low Palladium Extraction Efficiency

Possible Causes:

- **Insufficient Acidity:** The formation of the extractable palladium complex can be pH-dependent.
- **Low BESO Concentration:** The concentration of the extractant directly impacts the distribution ratio of the metal.
- **Inadequate Phase Contact Time:** Equilibrium may not have been reached during the extraction.
- **Presence of Competing Ligands:** Other ions in the aqueous phase might form strong complexes with palladium, hindering its extraction.

Solutions:

- **Optimize Acidity:** Conduct small-scale experiments to determine the optimal acid concentration (e.g.,  $\text{HNO}_3$  or  $\text{HCl}$ ) for maximum palladium extraction.
- **Increase Extractant Concentration:** Prepare a higher concentration of BESO in the organic diluent.
- **Increase Mixing Time/Efficiency:** Ensure vigorous mixing to maximize the interfacial area between the two phases and allow sufficient time for the extraction equilibrium to be

established.

- Pre-treatment of the Aqueous Feed: If competing ligands are suspected, consider a pre-treatment step to remove them.

## Problem 2: High Co-extraction of Base Metals (e.g., Cu, Ni, Fe)

Possible Causes:

- Low Acidity: Many base metals are more readily extracted at lower acid concentrations.
- High BESO Concentration: While beneficial for palladium extraction, a very high extractant concentration may also increase the co-extraction of impurities.
- Presence of Synergistic Effects: Other components in the organic phase could be acting as synergistic agents, enhancing the extraction of impurities.

Solutions:

- Increase Acidity: Operate at a higher acid concentration in the aqueous phase to suppress the extraction of base metals.
- Optimize BESO Concentration: Determine the lowest BESO concentration that provides satisfactory palladium extraction while minimizing impurity co-extraction.
- Scrubbing of the Loaded Organic Phase: After extraction, wash the loaded organic phase with a fresh acidic solution (a "scrubbing" step). This can selectively strip the less strongly extracted base metals back into an aqueous phase, while palladium remains in the organic phase. A scrubbing solution with a pH of about 0 can be effective in removing co-extracted impurities.<sup>[4]</sup>

## Problem 3: Formation of a Stable Emulsion at the Interface

Possible Causes:

- **High Concentration of Surfactant-like Molecules:** The feed solution may contain substances that act as emulsifiers.
- **Presence of Fine Solid Particles:** Suspended solids can stabilize emulsions.
- **Excessive Mixing Energy:** Very high-speed stirring can sometimes lead to the formation of stable emulsions.

#### Solutions:

- **Filtration of the Aqueous Feed:** Remove any suspended solids before the extraction.
- **Adjust Mixing Speed:** Reduce the agitation speed to a level that still ensures good phase contact but avoids emulsion formation.
- **Increase Ionic Strength:** Adding a neutral salt (e.g., NaCl) to the aqueous phase can sometimes help to break emulsions.
- **Centrifugation:** For small-scale experiments, centrifugation can be an effective way to break an emulsion.

## Experimental Protocol: Selective Extraction of Palladium from a Simulated Spent Catalyst Leach Solution

This protocol outlines a procedure for the selective extraction of palladium from a synthetic aqueous solution mimicking the composition of a leached spent automotive catalyst.

### 1. Preparation of Solutions

- **Aqueous Feed Solution:** Prepare a stock solution containing 100 mg/L Pd(II), 500 mg/L Cu(II), 500 mg/L Ni(II), and 200 mg/L Fe(III) in 2 M HCl. This simulates a simplified leach liquor.
- **Organic Extractant Solution:** Prepare a 0.2 M solution of **bis(2-ethylhexyl) sulfoxide** (BESO) in a suitable organic diluent such as kerosene or toluene.

- Scrubbing Solution: Prepare a 2 M HCl solution.
- Stripping Solution: Prepare a solution containing 0.5 M thiourea in 0.1 M HCl.[3]

## 2. Extraction Procedure

- In a separatory funnel, combine equal volumes (e.g., 25 mL) of the aqueous feed solution and the 0.2 M BESO organic solution.
- Shake the funnel vigorously for 5-10 minutes to ensure thorough mixing and allow for the extraction to reach equilibrium.
- Allow the phases to separate. The denser aqueous phase (raffinate) will be the bottom layer.
- Carefully drain the aqueous raffinate and collect a sample for analysis (e.g., by ICP-OES or AAS) to determine the concentration of remaining metals.
- The organic phase now contains the extracted palladium and some co-extracted impurities.

## 3. Scrubbing Procedure

- To the loaded organic phase remaining in the separatory funnel, add an equal volume (25 mL) of the 2 M HCl scrubbing solution.
- Shake the funnel for 3-5 minutes.
- Allow the phases to separate and drain the aqueous scrub solution. This solution will contain the majority of the co-extracted base metals.

## 4. Stripping Procedure

- To the scrubbed organic phase, add an equal volume (25 mL) of the 0.5 M thiourea stripping solution.
- Shake the funnel for 10-15 minutes to strip the palladium from the organic phase.
- Allow the phases to separate and collect the aqueous strip solution, which now contains the purified palladium.

- The organic phase is now regenerated and can be recycled for further extractions.

## 5. Analysis

- Analyze the initial aqueous feed, the raffinate, the scrub solution, and the final strip solution for the concentrations of Pd, Cu, Ni, and Fe to determine the extraction, scrubbing, and stripping efficiencies, as well as the overall selectivity of the process.

## Data Presentation

Table 1: Hypothetical Distribution Ratios (D) and Separation Factors ( $\beta$ ) for Metal Extraction with 0.2 M BESO in Toluene from 2 M HCl.

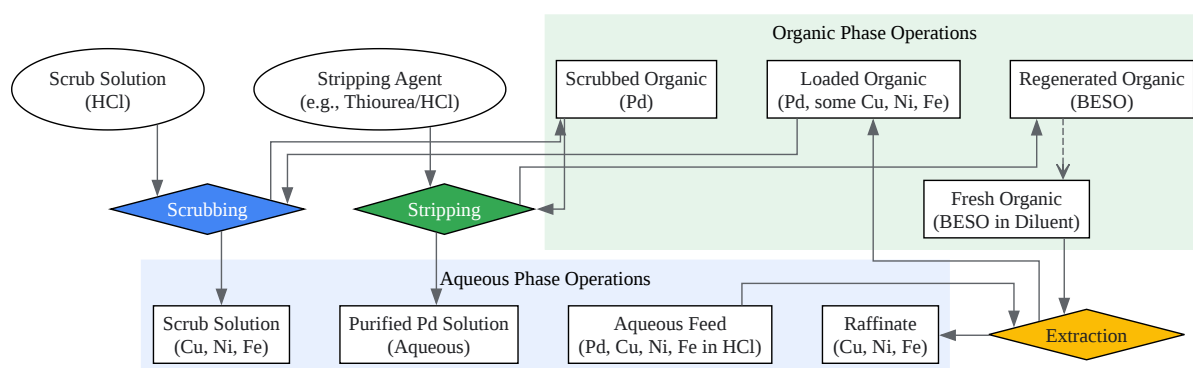
| Metal Ion                     | Distribution Ratio (D) | Separation Factor ( $\beta$ ) vs. Pd |
|-------------------------------|------------------------|--------------------------------------|
| Palladium (Pd <sup>2+</sup> ) | >100                   | -                                    |
| Copper (Cu <sup>2+</sup> )    | 0.5                    | >200                                 |
| Nickel (Ni <sup>2+</sup> )    | 0.2                    | >500                                 |
| Iron (Fe <sup>3+</sup> )      | 1.5                    | >66                                  |

Note: These are illustrative values. Actual distribution ratios will vary with experimental conditions.

The Distribution Ratio (D) is the concentration of the metal in the organic phase divided by its concentration in the aqueous phase at equilibrium. The Separation Factor ( $\beta$ ) between two metals (M1 and M2) is the ratio of their distribution ratios ( $\beta = D_1 / D_2$ ). A high separation factor indicates good selectivity.

## Visualizations

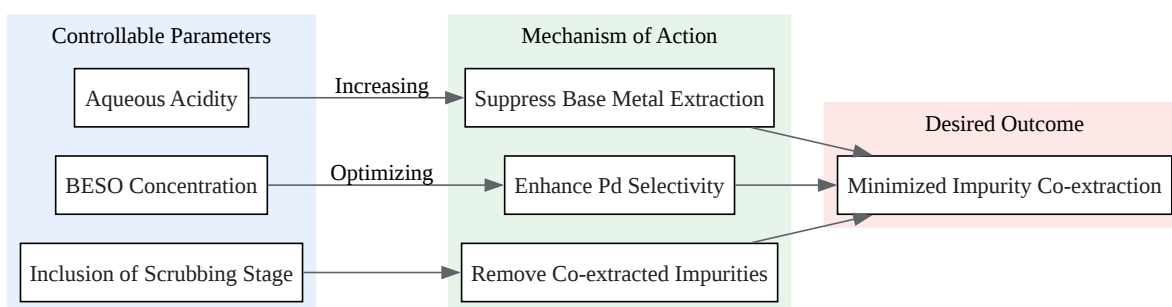
### Workflow for Selective Palladium Extraction



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Caption: A workflow diagram illustrating the key stages of selective palladium extraction using BESO.

## Logical Relationship for Minimizing Impurity Co-extraction



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Caption: Logical diagram showing the relationship between key experimental parameters and the goal of minimizing impurity co-extraction.

## References

- Shukla, J. P., Singh, R. K., Sawant, S. R., & Varadarajan, N. (1993). Liquid-liquid extraction of palladium(II) from nitric acid by bis(2-ethylhexyl) sulphoxide. *Analytica Chimica Acta*, 276(1). [\[Link\]](#)
- Reddy, B. R., Kumar, J. R., & Lee, J. Y. (2011). Solvent extraction separation and recovery of palladium and platinum from chloride leach liquors of spent automobile catalyst. *Separation and Purification Technology*, 80(3), 587-594. [\[Link\]](#)
- Al-Othman, Z. A., Badjah-Hadj-Ahmed, A. Y., & Al-Amrah, A. S. (2013). Solvent Extraction of Palladium(II) from Aqueous Chloride Medium by Triphenylphosphine, Triphenylphosphine Oxide or Triphenylphosphine Sulphide in Benzene. *Journal of Physical Science*, 24(2), 35–47. [\[Link\]](#)
- Baba, Y., Kubota, F., Goto, M., & Nakashio, F. (1996). Kinetics of palladium extraction with bis(2-ethylhexyl)monothiophosphoric acid in a hollow fiber membrane extractor. *Industrial & Engineering Chemistry Research*, 35(10), 3647-3652. [\[Link\]](#)
- Park, K. H., Jung, S. H., & Lee, J. Y. (2018). Extraction of Palladium(II) from Hydrochloric Acid Solutions by Solvent Extraction with Mixtures Containing Either Cyanex 301 or LIX 63. *Metals*, 8(11), 922. [\[Link\]](#)
- Crosby, N. T. (1990). Recovery of pure platinum and palladium.

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## Sources

- [1. Liquid-liquid extraction of palladium\(II\) from nitric acid by bis\(2-ethylhexyl\) sulfoxide \(Journal Article\) | ETDEWEB \[osti.gov\]](#)
- [2. mdpi.com \[mdpi.com\]](#)
- [3. researchgate.net \[researchgate.net\]](#)
- [4. US5045290A - Recovery of pure platinum and palladium - Google Patents \[patents.google.com\]](#)
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